

Cereclor: A Technical Guide to Molecular Weight and Chlorine Content

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Compound of Interest

Compound Name: Cereclor

Cat. No.: B8269983

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Introduction

Cereclor, a trade name for a range of chlorinated paraffins, represents a complex class of industrial chemicals utilized in a wide array of applications, including as secondary plasticizers, flame retardants, and extreme pressure additives in lubricants. The physicochemical properties of a specific **Cereclor** grade are dictated by the carbon chain length of the paraffin feedstock and the degree of chlorination. For researchers and professionals in drug development and other scientific fields, a precise understanding of the molecular weight and chlorine content of these compounds is paramount for predicting their behavior, reactivity, and potential biological interactions. This technical guide provides an in-depth overview of the molecular weight and chlorine content of various **Cereclor** grades, alongside detailed experimental protocols for their determination.

Data Presentation: Physicochemical Properties of Cereclor Grades

The following table summarizes the key quantitative data for several common **Cereclor** grades. The molecular weight is an estimated average calculated based on an average carbon chain length of C15.5 (for C14-C17 feedstocks) and the specified chlorine content.

Cereclor Grade	Carbon Chain Length	Chlorine Content (% w/w)	Estimated Average Molecular Weight (g/mol)
Cereclor S45	C14-C17	43 - 46[1]	~385 - 408
Cereclor S52	C14-C17	50 - 53[2]	~438 - 465
Cereclor E50	C14-C17	50[3][4]	~438
Cereclor S40	C14-C17	45	~400
Cereclor E50T	C14-C17	50	~438
Cereclor M50	C18-C20	50	~505
Cereclor 42	>C20	42	>450
Cereclor S58	C14-C17	58	~500

Note: The estimated average molecular weights are calculated for illustrative purposes. The actual molecular weight of these complex mixtures is a distribution around an average value. A broader molecular weight range for medium-chain chlorinated paraffins (C14-17) with a chlorination level at or exceeding 45% by weight is reported to be approximately 370 - 826 g/mol [5].

Experimental Protocols

Accurate determination of the molecular weight and chlorine content of **Cereclor** is essential for quality control and research purposes. The following are detailed methodologies for these key experiments.

Determination of Molecular Weight

Given that **Cereclor** is a complex mixture of chlorinated alkanes of varying chain lengths and degrees of chlorination, its molecular weight is typically reported as an average molecular weight (Mw) and is often determined by techniques that can handle polydisperse samples.

1. Gel Permeation Chromatography (GPC)

- Principle: GPC separates molecules based on their hydrodynamic volume in solution. Larger molecules elute from the chromatography column faster than smaller molecules. By calibrating the column with standards of known molecular weight, the molecular weight distribution of the **Cereclor** sample can be determined.
- Instrumentation: A high-performance liquid chromatography (HPLC) system equipped with a refractive index (RI) or a multi-angle light scattering (MALS) detector is typically used.
- Methodology:
 - Sample Preparation: A known concentration of the **Cereclor** sample is dissolved in a suitable solvent, such as tetrahydrofuran (THF). The solution is filtered through a 0.22 μ m filter to remove any particulate matter.
 - Calibration: The GPC system is calibrated using a series of narrow molecular weight standards (e.g., polystyrene or poly(methyl methacrylate)). A calibration curve of log(Molecular Weight) versus elution volume is generated.
 - Analysis: The prepared **Cereclor** sample is injected into the GPC system.
 - Data Analysis: The elution profile of the sample is recorded. The average molecular weight (M_w), number average molecular weight (M_n), and polydispersity index ($PDI = M_w/M_n$) are calculated from the calibration curve.

2. Gas Chromatography-Mass Spectrometry (GC-MS)

- Principle: GC separates the different chlorinated paraffin congeners based on their boiling points and polarity. The separated components are then ionized and detected by a mass spectrometer, which provides information about their mass-to-charge ratio, allowing for the identification and estimation of the molecular weight of individual components.
- Instrumentation: A gas chromatograph coupled to a mass spectrometer, often with a negative chemical ionization (NCI) source for enhanced sensitivity to chlorinated compounds.
- Methodology:

- Sample Preparation: The **Cereclor** sample is diluted in an appropriate solvent (e.g., hexane).
- GC Separation: The sample is injected into the GC, where it is vaporized and separated on a capillary column. The temperature program of the GC oven is optimized to achieve good separation of the different congeners.
- MS Detection: As the components elute from the GC column, they enter the MS, where they are ionized. The mass spectrum of each component is recorded.
- Data Analysis: The mass spectra are analyzed to identify the molecular ions or characteristic fragment ions of the different chlorinated paraffin congeners. This information can be used to determine the molecular weight distribution of the sample.

Determination of Chlorine Content

The chlorine content is a critical parameter that defines the properties and grade of **Cereclor**.

1. Titration Method (e.g., ASTM D1303)

- Principle: This method involves the combustion of the sample in the presence of a substance that converts the chlorine to a soluble chloride, which is then titrated with a standard silver nitrate solution.
- Instrumentation: Parr oxygen bomb, titration equipment (buret, potentiometer).
- Methodology:
 - Combustion: A weighed amount of the **Cereclor** sample is placed in a combustion capsule within a Parr oxygen bomb. A small amount of a combustion aid (e.g., mineral oil) may be added. The bomb is filled with oxygen under pressure. The sample is ignited, and the combustion products are absorbed in a sodium carbonate solution within the bomb.
 - Titration: The contents of the bomb are washed into a beaker, acidified with nitric acid, and the chloride content is determined by potentiometric titration with a standard solution of silver nitrate.

- Calculation: The percentage of chlorine is calculated from the volume of silver nitrate solution used, its normality, and the weight of the sample.

2. Raman Spectroscopy

- Principle: This is a rapid, non-destructive technique that can be used for the online analysis of chlorine content. The method is based on the correlation between the intensity of specific Raman peaks associated with C-Cl bond vibrations and the degree of chlorination.
- Instrumentation: Raman spectrometer.
- Methodology:
 - Calibration: A calibration model is developed by recording the Raman spectra of **Cereclor** samples with known chlorine content (determined by a reference method like titration). The ratio of the areas of two specific Raman peaks, one that decreases and one that increases with chlorination, is plotted against the chlorine content.
 - Analysis: The Raman spectrum of the unknown **Cereclor** sample is recorded.
 - Calculation: The chlorine content is determined from the peak area ratio using the established calibration curve.

Mandatory Visualization

The following diagram illustrates the general workflow for the characterization of **Cereclor**'s molecular weight and chlorine content.

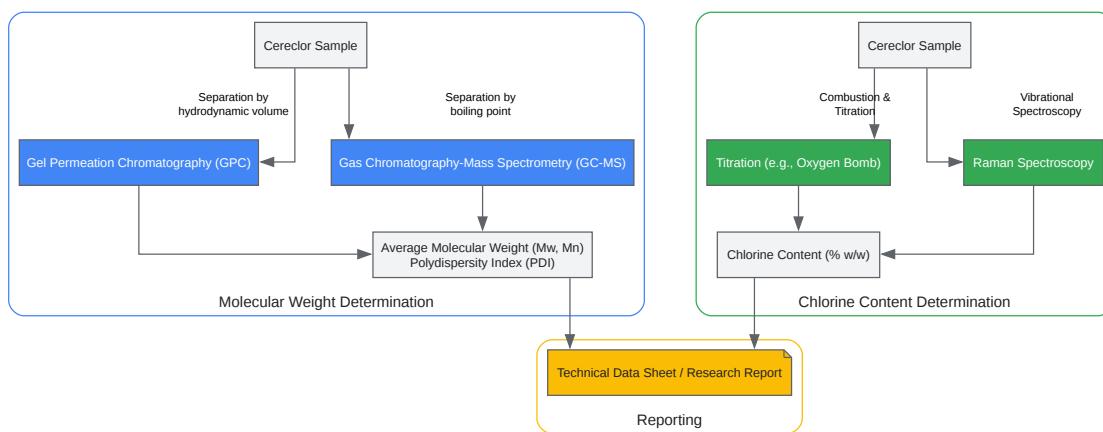


Figure 1: Analytical Workflow for Cereclor Characterization

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